Bexarotene d4 CAS number and molecular weight

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Compound of Interest	
Compound Name:	Bexarotene d4
Cat. No.:	B2932115

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In-Depth Technical Guide: Bexarotene-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Bexarotene-d4, a deuterated analog of the retinoid X receptor (RXR) agonist, Bexarotene. It is primarily intended for use as an internal standard in analytical and pharmacokinetic studies. This document outlines its fundamental properties, analytical applications, and the pharmacological context of its parent compound.

Core Compound Data

Bexarotene-d4 is a stable isotope-labeled version of Bexarotene, designed to facilitate precise quantification in complex biological matrices through mass spectrometry-based methods.

Parameter	Value	Source
CAS Number	2182068-00-2	[1][2]
Molecular Formula	C24H24D4O2	[1][2][3]
Molecular Weight	352.50 g/mol	
Synonyms	LGD1069-d4, Targretin-d4	
Parent Compound	Bexarotene (CAS: 153559-49-0)	
IUPAC Name	4-(1-(3,5,5,8,8-pentamethyl-5,6,7,8-tetrahydronaphthalen-2-yl)vinyl)benzoic-2,3,5,6-d4 acid	

Analytical Applications and Experimental Protocols

Bexarotene-d4 is a critical tool for pharmacokinetic and metabolic studies of Bexarotene. Its primary application is as an internal standard for quantification by gas chromatography (GC) or liquid chromatography-mass spectrometry (LC-MS).

Experimental Protocol: Quantification of Bexarotene in Biological Samples using LC-MS

This protocol provides a general framework. Specific parameters may require optimization based on the instrumentation and matrix.

- Sample Preparation:

  - To a 100 µL aliquot of the biological sample (e.g., plasma, tissue homogenate), add a known concentration of Bexarotene-d4 solution (internal standard).

  - Perform protein precipitation by adding 300 µL of acetonitrile.

 - Vortex the mixture for 1 minute to ensure thorough mixing.

- Centrifuge at 12,000 x g for 10 minutes to pellet the precipitated proteins.

- Transfer the supernatant to a clean vial for LC-MS analysis.

- LC-MS Analysis:

  - Liquid Chromatography (LC) System: A standard high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.

  - Column: A C18 reverse-phase column is typically suitable.

  - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).

  - Mass Spectrometry (MS) Detection: A triple quadrupole mass spectrometer operating in multiple reaction monitoring (MRM) mode.

    - Monitor specific precursor-to-product ion transitions for both Bexarotene and Bexarotene-d4.

- Data Analysis:

  - Construct a calibration curve by plotting the peak area ratio of Bexarotene to Bexarotene-d4 against the concentration of Bexarotene standards.

  - Determine the concentration of Bexarotene in the unknown samples by interpolating their peak area ratios from the calibration curve.

Mechanism of Action of Parent Compound: Bexarotene

Bexarotene is a selective agonist for retinoid X receptors (RXRs), with high affinity for RXRα, RXRβ, and RXRγ. RXRs are nuclear receptors that form heterodimers with other nuclear receptors, such as retinoic acid receptors (RARs), vitamin D receptors, and peroxisome proliferator-activated receptors (PPARs). These heterodimers bind to response elements on DNA to regulate gene transcription.

The activation of RXRs by Bexarotene leads to a cascade of cellular events, including the inhibition of cell cycle progression and the induction of apoptosis. These actions make it an effective agent in the treatment of cutaneous T-cell lymphoma. Furthermore, Bexarotene has been shown to prevent or overcome multidrug resistance and inhibit angiogenesis and metastasis, highlighting its potential as a broad-spectrum anticancer agent.
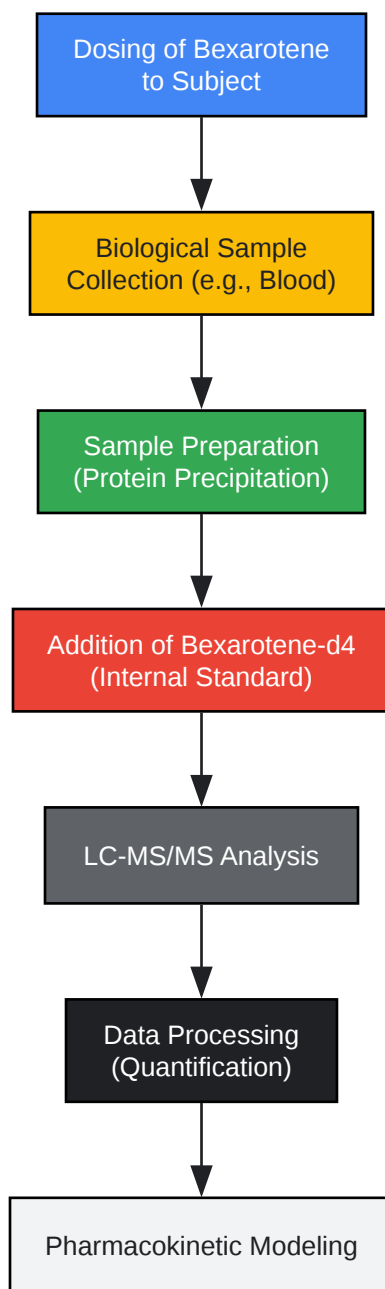
Signaling Pathway of Bexarotene
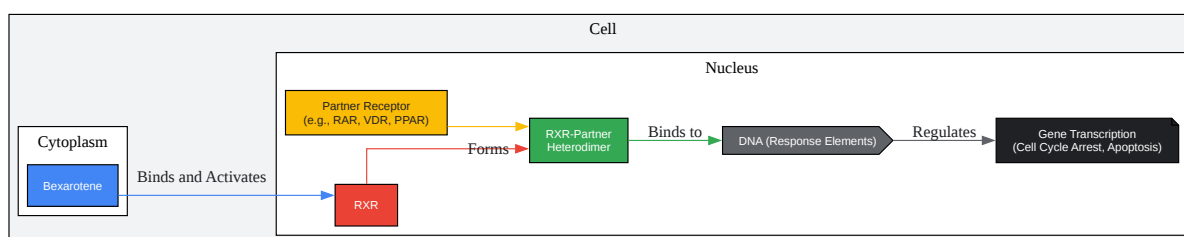
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Caption: Bexarotene cellular signaling pathway.

Experimental Workflow for Pharmacokinetic Analysis

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┌─────────────────────────┐
│   Dosing of Bexarotene  │
│        to Subject       │
└─────────────────────────┘
             │
             ▼
┌─────────────────────────┐
│   Biological Sample     │
│ Collection (e.g., Blood)│
└─────────────────────────┘
             │
             ▼
┌─────────────────────────┐
│   Sample Preparation    │
│ (Protein Precipitation) │
└─────────────────────────┘
             │
             ▼
┌─────────────────────────┐
│ Addition of Bexarotene-d4│
│   (Internal Standard)   │
└─────────────────────────┘
             │
             ▼
┌─────────────────────────┐
│     LC-MS/MS Analysis   │
└─────────────────────────┘
             │
             ▼
┌─────────────────────────┐
│    Data Processing      │
│    (Quantification)     │
└─────────────────────────┘
             │
             ▼
┌─────────────────────────┐
│ Pharmacokinetic Modeling│
└─────────────────────────┘
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Caption: Pharmacokinetic analysis workflow.

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